

## A Comprehensive Technical Guide to the Safe Handling of Succinic acid-13C4

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **Succinic acid-13C4**. The information presented herein is compiled from various safety data sheets and chemical information resources to ensure a comprehensive understanding for laboratory personnel. While **Succinic acid-13C4** is a stable, isotopically labeled compound, it is imperative to handle it with the same precautions as its unlabeled counterpart, Succinic Acid, due to their identical chemical reactivity.

### **Chemical Identification and Properties**

**Succinic acid-13C4** is a stable isotope-labeled form of succinic acid, a naturally occurring dicarboxylic acid. It is primarily used as a tracer or an internal standard in metabolic research and quantitative analysis by mass spectrometry.



Property	Value	Reference
Chemical Name	Succinic acid-13C4	[1]
Synonyms	Butanedioic acid-13C4, Wormwood acid-13C4	[1][2]
CAS Number	201595-67-7	[1][3][4]
Molecular Formula	<sup>13</sup> C <sub>4</sub> H <sub>6</sub> O <sub>4</sub>	[1]
Molecular Weight	122.06 g/mol	[3][4]
Appearance	White solid/crystals or crystalline powder	[3][5]
Melting Point	187-190 °C	[1][3]
Boiling Point	235 °C	[1][3]
Solubility	Soluble in water, methanol, ethanol, ethyl ether, and acetone. Insoluble in toluene and benzene.	[1][5]
Storage Temperature	Room temperature, in a dry, well-ventilated place away from light and moisture.	[2][3][4][6]

## **Hazard Identification and Safety Precautions**

**Succinic acid-13C4** is classified as a hazardous substance. The primary hazard is serious eye damage. Adherence to safety guidelines is crucial to prevent exposure and ensure a safe laboratory environment.

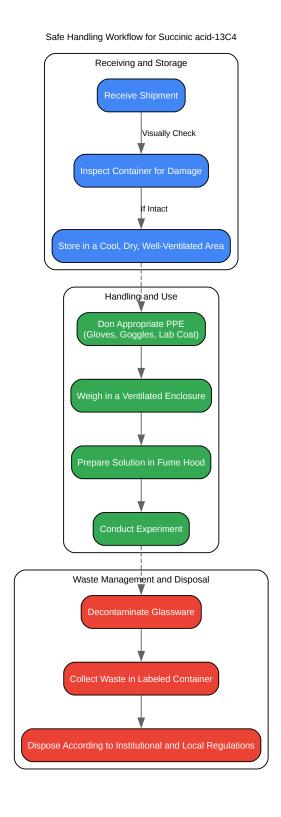


Hazard Identification	Details	Reference
GHS Pictogram	GHS05 (Corrosion)	[3]
Signal Word	Danger	[3]
Hazard Statements	H318: Causes serious eye damage.	[3]
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]

## **General Handling Workflow**

The following diagram illustrates the recommended workflow for the safe handling of **Succinic acid-13C4** from receipt to disposal.





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Caption: Workflow for safe handling of Succinic acid-13C4.



# Experimental Protocols: Safe Handling Procedures Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles that are tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[7]
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin contact.[8]
- Body Protection: Wear a lab coat or other protective clothing. Long-sleeved clothing is recommended.[6]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6]

### Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood to avoid dust formation and inhalation.[6][9]
- Avoid contact with skin, eyes, and clothing.[9]
- Wash hands thoroughly after handling.[9]
- Keep away from sources of ignition.[9]

#### **Storage**

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents and strong alkalis.

# Accidental Release and First Aid Measures Accidental Release

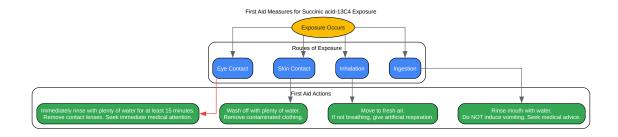
• Small Spills: Dampen the solid spill with water to prevent dusting, then sweep or vacuum up the material and place it in a suitable container for disposal.[6][11]



- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection.
   Contain the spill and then collect the material for disposal.
- Avoid allowing the substance to enter drains.[8]

#### **First Aid Measures**

The following diagram outlines the appropriate first aid response in case of exposure.



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Caption: First aid procedures for exposure to Succinic acid-13C4.

## **Toxicological and Ecological Information**

While specific toxicological studies on **Succinic acid-13C4** are not readily available, the toxicological properties are considered to be the same as unlabeled succinic acid.



Toxicity Data (for unlabeled Succinic Acid)	Value	Reference
Acute Oral Toxicity (LD50)	2,260 mg/kg (Rat)	[10]
Skin Corrosion/Irritation	Not classified as a skin irritant.	[8]
Serious Eye Damage/Irritation	Causes serious eye damage.	[8]
Persistence and Degradability	Readily biodegradable. Soluble in water, persistence is unlikely.	[6][7]
Toxicity to Fish (LC50)	> 100 mg/l (96 h, Danio rerio)	[7]
Toxicity to Daphnia (EC50)	> 100 mg/l (48 h, Daphnia magna)	[7]

## **Disposal Considerations**

- Dispose of waste material in accordance with local, regional, and national regulations.
- Do not empty into drains.[6]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[6]

This technical guide is intended to provide comprehensive safety and handling information for **Succinic acid-13C4**. It is essential for all personnel to read and understand this information before working with this compound. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information.

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